

Proper Disposal of 1,3-Dibromo-2-methylpropane: A Step-by-Step Guide

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Compound of Interest

Compound Name: 1,3-Dibromo-2-methylpropane

Cat. No.: B1585101

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For Immediate Reference: Treat **1,3-Dibromo-2-methylpropane** as a hazardous waste. Professional disposal is required. Do not discharge into drains or the environment.

This guide provides essential safety and logistical information for the proper disposal of **1,3-Dibromo-2-methylpropane** (CAS No. 28148-04-1), a halogenated hydrocarbon. The following procedures are based on established protocols for handling and disposing of hazardous chemical waste and information from safety data sheets of closely related compounds.

I. Immediate Safety and Handling Precautions

Before handling **1,3-Dibromo-2-methylpropane** for disposal, ensure all safety measures are in place. This compound is presumed to be hazardous, and caution is paramount.

- Personal Protective Equipment (PPE): Wear appropriate PPE at all times.^{[1][2][3]} This includes:
 - Chemical-resistant gloves (e.g., nitrile rubber).
 - Safety goggles with side-shields or a face shield.^[2]
 - A lab coat or chemical-resistant apron.
 - In case of vapors or aerosols, use a full-face respirator.^[2]

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)
Use non-sparking tools and explosion-proof equipment.[\[1\]](#)

II. Quantitative Data Summary

While specific quantitative disposal limits for **1,3-Dibromo-2-methylpropane** are not readily available, the following table summarizes its known physical and chemical properties, which inform its hazardous waste profile.

Property	Value
CAS Number	28148-04-1
Molecular Formula	C ₄ H ₈ Br ₂
Molecular Weight	215.91 g/mol
Appearance	Colorless to pale yellow liquid
GHS Hazard Statements	H315: Causes skin irritation
	H319: Causes serious eye irritation

Note: GHS Hazard Statements are based on data for closely related compounds and should be treated as indicative for **1,3-Dibromo-2-methylpropane**.

III. Step-by-Step Disposal Protocol

The disposal of **1,3-Dibromo-2-methylpropane** must be conducted in accordance with local, state, and federal regulations. The primary methods involve professional hazardous waste services.

Step 1: Waste Segregation and Collection

- Separate Waste Streams: It is crucial to collect halogenated hydrocarbon waste, like **1,3-Dibromo-2-methylpropane**, separately from non-halogenated waste. This practice can

significantly reduce disposal costs.

- **Use Appropriate Containers:** Collect the waste in a designated, properly labeled, and sealed container. The container must be chemically resistant and in good condition.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**1,3-Dibromo-2-methylpropane**," and any applicable hazard symbols (e.g., irritant).

Step 2: On-Site Storage

- **Storage Location:** Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.^{[1][2][4]}
- **Secondary Containment:** Place the primary waste container in a larger, chemically resistant secondary container to prevent spills.
- **Incompatible Materials:** Store away from incompatible materials such as strong oxidizing agents and strong bases.^[3]

Step 3: Professional Disposal

- **Engage a Licensed Contractor:** Arrange for the collection and disposal of the waste through a licensed professional waste disposal service.^[4]
- **Manifesting:** Ensure all required hazardous waste manifests are completed accurately for transportation and tracking.
- **Approved Disposal Methods:** The approved disposal methods for halogenated hydrocarbons include:
 - **Controlled Incineration:** High-temperature incineration at a licensed facility, often with flue gas scrubbing to neutralize acidic byproducts.^[1]
 - **Chemical Destruction Plant:** Treatment at a specialized facility designed to break down hazardous chemicals.^[1]

Never pour **1,3-Dibromo-2-methylpropane** down the drain or dispose of it with regular laboratory trash.^[1]

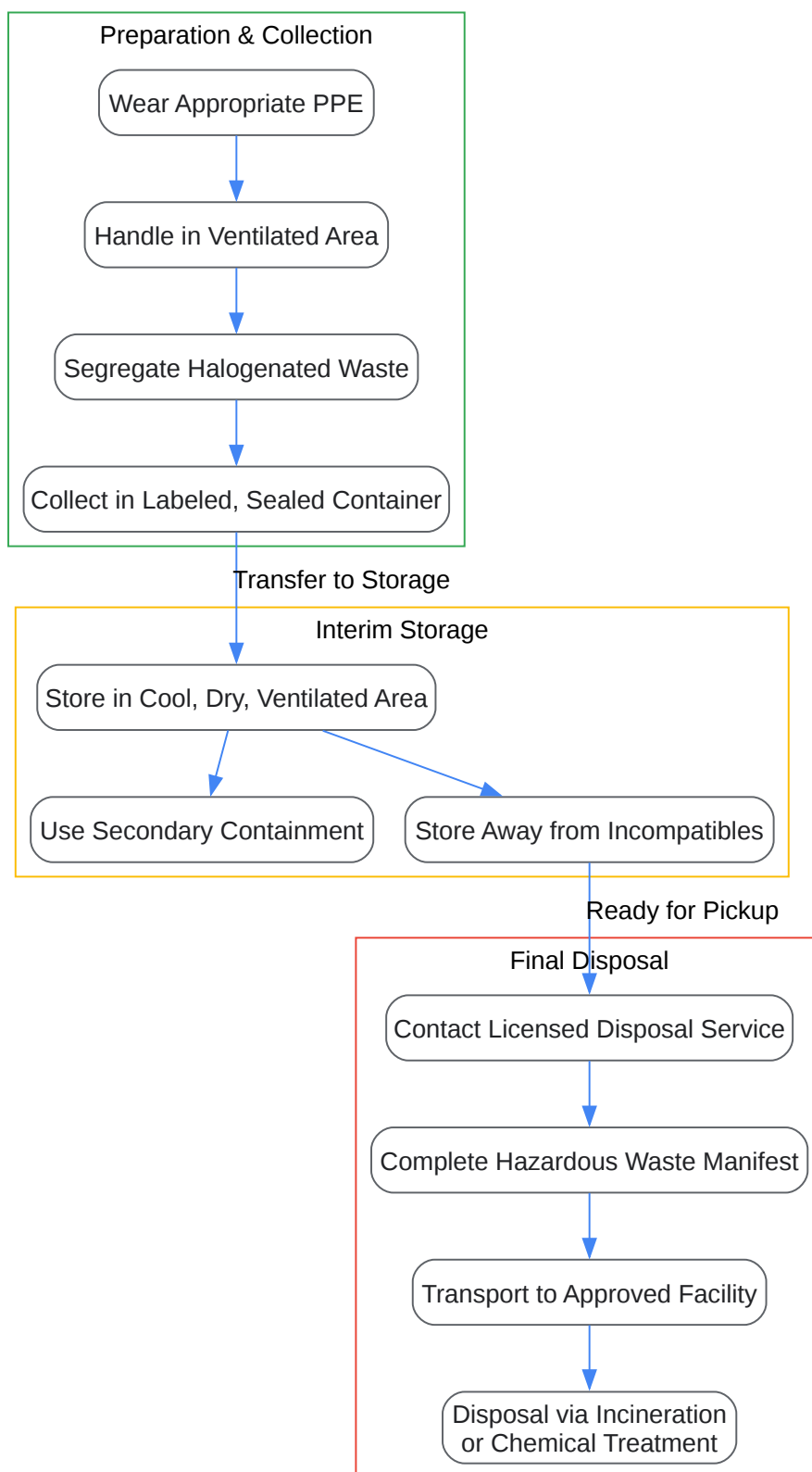
IV. Accidental Spill Cleanup

In the event of a spill, follow these procedures immediately:

- **Evacuate and Ventilate:** Evacuate all non-essential personnel from the area and ensure adequate ventilation.
- **Control Ignition Sources:** Remove all sources of ignition from the spill area.
- **Contain the Spill:** Use an inert, absorbent material such as sand, clay, or diatomaceous earth to contain the spill.^[5]
- **Collect and Dispose:** Carefully collect the absorbent material and place it into a sealed, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly with soap and water.

V. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1,3-Dibromo-2-methylpropane**.



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